

# Application Note 1: High-Resolution Alpha Spectrometry using PIPS Detectors

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## Compound of Interest

Compound Name: Polonium-215

Cat. No.: B1235883

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**Introduction:** Passivated Implanted Planar Silicon (PIPS) detectors are semiconductor devices that have become the standard for high-resolution alpha spectrometry.<sup>[1][2]</sup> They offer significant advantages over older technologies like silicon surface barrier (SSB) detectors, including superior energy resolution, greater stability, and rugged, cleanable surfaces.<sup>[3]</sup> For short-lived alpha emitters, the high efficiency and low background characteristics of PIPS detectors are crucial for obtaining statistically significant data in a short acquisition time.

**Principle of Operation:** When an alpha particle strikes the depletion region of the PIPS detector, it creates electron-hole pairs. The number of these pairs is directly proportional to the energy of the incident alpha particle.<sup>[1]</sup> An applied bias voltage sweeps these charges to their respective terminals, generating a charge pulse that is processed by a preamplifier and multichannel analyzer to produce an energy spectrum.<sup>[1]</sup> The thin entrance window (<50 nm) of PIPS detectors minimizes energy loss (straggling) of the alpha particles before they reach the active volume, which is critical for achieving high energy resolution.<sup>[3][4]</sup>

**Key Performance Characteristics:** The performance of PIPS detectors is defined by several key parameters, making them suitable for the precise identification and quantification of alpha emitters like Po-215.

Parameter	Typical Value / Range	Significance for Short-Lived Emitters
Energy Resolution (FWHM)	$\leq 16 - 25$ keV (for $^{241}\text{Am}$ at 5.486 MeV)	Allows for the clear separation of alpha peaks from different isotopes in a decay chain, even with close-lying energies.
Detection Efficiency	Up to 40% (geometric)	High efficiency is critical for maximizing the number of counts detected from a rapidly decaying source.
Detector Background	$< 0.05$ counts/hr/cm <sup>2</sup> (3-8 MeV)	A low background is essential for achieving a low Minimum Detectable Activity (MDA), enabling the measurement of trace quantities. <a href="#">[3]</a>
Entrance Window Thickness	$< 50$ nm (Silicon equivalent)	Minimizes peak tailing and improves resolution, especially at close source-to-detector geometries. <a href="#">[3]</a> <a href="#">[4]</a>
Minimum Depletion Depth	$> 140$ $\mu\text{m}$	Sufficient to fully absorb alpha particles up to 15 MeV, covering the entire range of relevant radionuclides. <a href="#">[1]</a> <a href="#">[4]</a>

## Application Note 2: Delayed Coincidence Liquid Scintillation Counting for Half-Life Determination

Introduction: Liquid Scintillation Counting (LSC) is a highly efficient method for detecting alpha and beta particles, offering a  $4\pi$  counting geometry where the sample is intimately mixed with a liquid scintillator "cocktail".[\[5\]](#)[\[6\]](#) For extremely short-lived isotopes like Po-215 ( $t_{1/2} \approx 1.781$  ms), traditional counting methods are not feasible.[\[7\]](#)[\[8\]](#) The delayed coincidence method leverages the parent-daughter decay relationship to measure the lifetime of individual nuclei.

Principle of Operation: Po-215 is a decay product of Radon-219 (Rn-219). The delayed coincidence technique involves measuring the time interval between the alpha decay of the parent nuclide (Rn-219) and the subsequent, nearly instantaneous alpha decay of the daughter nuclide (Po-215).<sup>[8]</sup>

- A Rn-219 nucleus decays, emitting an alpha particle that causes a scintillation event in the LSC cocktail. This event starts a timer.
- The resulting Po-215 nucleus decays moments later, emitting a higher-energy alpha particle and causing a second scintillation event, which stops the timer.
- By collecting the time differences for thousands of these paired events, a histogram is generated that follows an exponential decay curve.
- The half-life of Po-215 can be accurately determined by fitting this curve.<sup>[7][8]</sup>

Uncorrelated background events will produce a flat, constant background in the time distribution, which can be easily subtracted.<sup>[8]</sup>

Key Performance Characteristics:

Parameter	Typical Value / Range	Significance for Short-Lived Emitters
Counting Efficiency	Nearly 100% for alpha particles	Maximizes the probability of detecting both the parent and daughter decay events, which is crucial for the coincidence method. <a href="#">[6]</a>
Measured Half-Life (Po-215)	1.781 ( $\pm$ 0.005) ms	Demonstrates the high precision achievable with this technique for very short half-lives. <a href="#">[7]</a>
Minimum Detectable Activity (MDA)	~0.5 - 3.5 mBq/L (for Radon isotopes)	LSC provides the low detection limits necessary for environmental or low-activity samples. <a href="#">[9]</a>
Energy Resolution	Poor (~600-1000 keV)	While not ideal for isotope identification, it is sufficient for this method as event pairing is based on time correlation, not precise energy. <a href="#">[6]</a>

## Experimental Protocols

### Protocol 1: Alpha Spectrometry of Po-215 Progeny using a PIPS Detector

Objective: To identify and quantify alpha-emitting progeny in a sample containing a source of Po-215 (e.g., from a <sup>227</sup>Ac or <sup>235</sup>U decay series).

Materials:

- Alpha spectrometer system with a PIPS detector (e.g., Mirion A-series or equivalent).[\[1\]](#)[\[3\]](#)
- Vacuum chamber.

- Charge-sensitive preamplifier, amplifier, and multichannel analyzer (MCA).
- Sample planchet (stainless steel).
- Electrodeposition or co-precipitation apparatus.[\[10\]](#)
- $^{241}\text{Am}$  calibration source.
- Sample containing the radionuclide of interest.

#### Methodology:

- Sample Preparation:
  - Due to the short half-life of  $\text{Po-215}$ , direct measurement is impractical. Instead, its longer-lived parent or daughter nuclides are typically measured. This protocol assumes measurement of the decay chain.
  - Chemically separate and purify the element of interest from the sample matrix to reduce spectral interference.[\[10\]](#)
  - Prepare a thin-layer source to minimize self-absorption. This is achieved by electrodepositing the analyte onto a polished stainless steel planchet or by co-precipitation followed by filtration onto a membrane filter.[\[10\]](#)
  - Ensure the final source is thin and uniformly distributed to prevent energy degradation of the emitted alpha particles.
- System Calibration:
  - Place the  $^{241}\text{Am}$  calibration source in the vacuum chamber at a fixed, reproducible distance from the PIPS detector.
  - Evacuate the chamber to a pressure below 1.33 Pa to prevent energy loss of alpha particles in the air.[\[11\]](#)
  - Acquire an energy spectrum for a sufficient time to obtain a well-defined peak at 5.486 MeV.

- Use the known energy of the  $^{241}\text{Am}$  peak to perform a two-point energy calibration of the MCA.
- Determine the detector efficiency by comparing the net counts in the peak to the known activity of the calibration source, accounting for the solid angle of the counting geometry.
- Sample Measurement:
  - Replace the calibration source with the prepared sample planchet, maintaining the exact same source-to-detector geometry.
  - Evacuate the chamber to the same pressure as during calibration.
  - Apply the recommended bias voltage to the PIPS detector (e.g., +40 to +60 V).<sup>[3]</sup>
  - Acquire an alpha spectrum for a predetermined time. The time will depend on the sample activity.
  - Save the resulting spectrum from the MCA.
- Data Analysis:
  - Identify the alpha energy peaks in the spectrum corresponding to the expected radionuclides in the decay chain. For the Po-215 lineage, this could include Rn-219, Bi-211, etc.
  - Calculate the net peak area (total counts minus background) for each identified peak.
  - Calculate the activity of each radionuclide using the net counts, counting time, detector efficiency, and the emission probability of the specific alpha transition.

## Protocol 2: Measurement of Po-215 Half-Life via Delayed Coincidence LSC

Objective: To determine the half-life of Po-215 by measuring the time between the decays of its parent (Rn-219) and itself.

Materials:

- Low-level liquid scintillation counter with list-mode data acquisition or a time-to-amplitude converter.
- High-purity liquid scintillation cocktail (e.g., Ultima Gold AB).[9]
- Low-background LSC vials (e.g., glass with low potassium content).
- A source of  $^{227}\text{Ac}$  or  $^{223}\text{Ra}$ , which will produce  $\text{Rn-219}$  in secular equilibrium.

#### Methodology:

- Sample Preparation:
  - Prepare an LSC sample by adding a small, known amount of the actinium or radium source solution to a vial containing ~10-15 mL of scintillation cocktail.
  - The activity of the source should be low enough that the average time between random alpha decays is significantly longer than the expected half-life of  $\text{Po-215}$ . This minimizes accidental coincidences.[8]
  - Seal the vial and allow it to sit for several hours to ensure the cocktail is homogenous and to let any chemiluminescence subside.
- Instrument Setup:
  - Place the vial in the LSC.
  - Configure the data acquisition system to record the time and energy of every detected event (list mode).
  - Set a low energy threshold to ensure detection of all alpha events.
- Data Acquisition:
  - Acquire data for a period sufficient to collect a large number of decay events (e.g., several hours to days, depending on source activity).
- Offline Data Analysis:

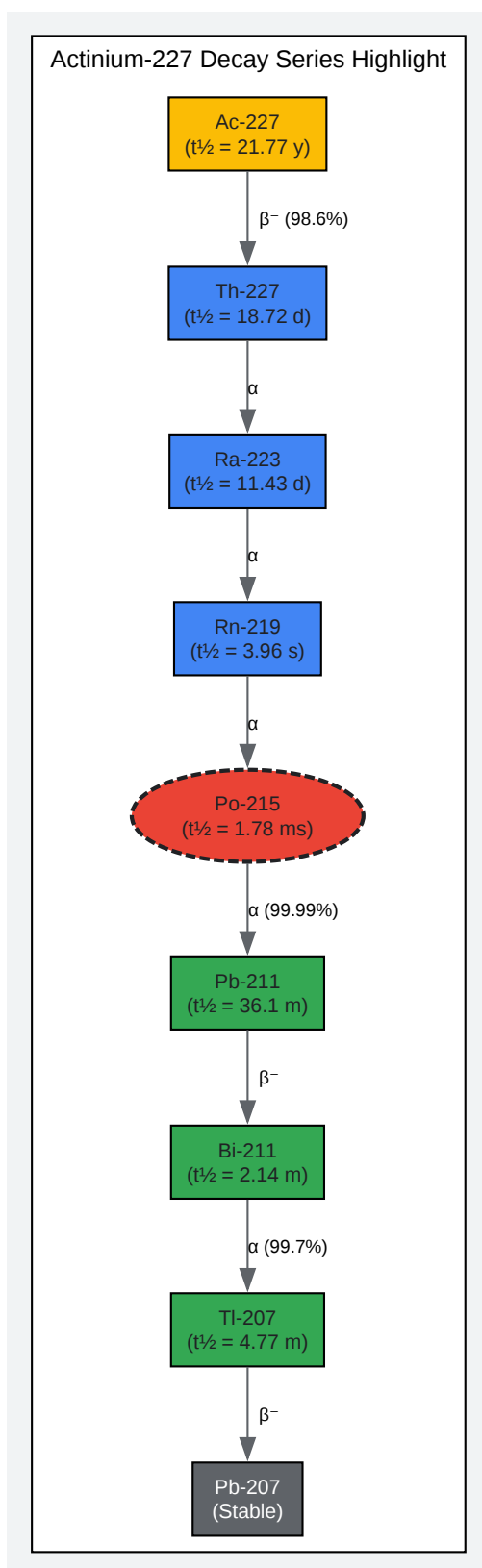
- Process the list-mode data file using a custom script or software.
  - Iterate through the event list to identify parent-daughter event pairs. For each event (pulse  $i$ ), search for the next event (pulse  $i+1$ ).
  - The decay of Rn-219 produces a 6.819 MeV alpha, and the decay of Po-215 produces a 7.386 MeV alpha. While LSC energy resolution is poor, some energy discrimination can be applied to identify a "prompt" event (Rn-219) followed by a slightly higher energy "delayed" event (Po-215).
  - Calculate the time difference ( $\Delta t$ ) between each potential pair of events.
  - Create a histogram of these time differences over a short timescale (e.g., 0 to 20 ms).
  - The resulting histogram will show an exponential decay curve superimposed on a flat random coincidence background.
- Half-Life Calculation:
    - Subtract the random background from the decay histogram.
    - Fit the background-subtracted data to the exponential decay function:  $N(t) = N_0 * e(-\lambda t)$ , where  $\lambda$  is the decay constant.
    - Calculate the half-life using the relation:  $t_{1/2} = \ln(2) / \lambda$ .

## Visualizations

### Decay Pathway

The detection of Po-215 is best understood within its natural decay chain. Po-215 is a member of the Actinium series, which originates from  $^{235}\text{U}$ . A key parent isotope for therapeutic and research applications is Actinium-227 ( $^{227}\text{Ac}$ ).



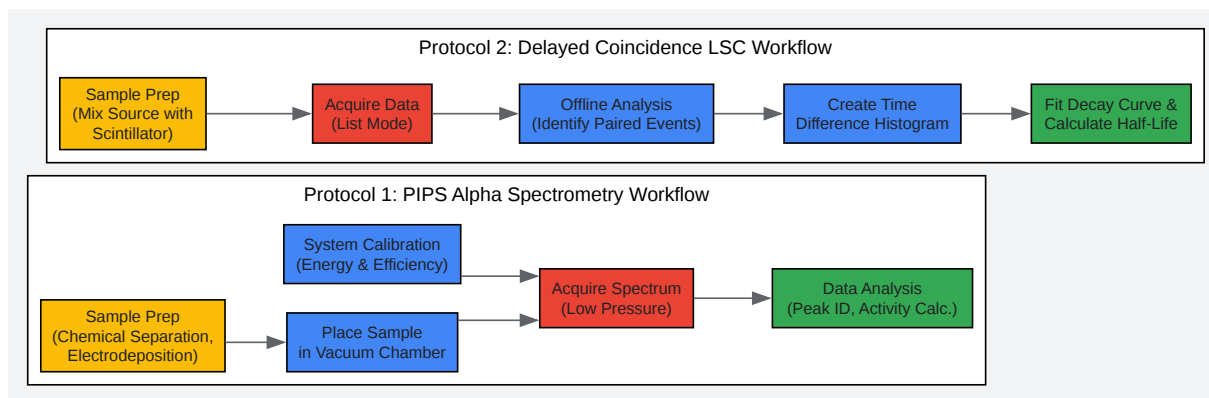


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Caption: Decay chain of Actinium-227, highlighting the short-lived alpha emitter Po-215.

## Experimental Workflows

The logical flow for the two primary detection methods provides a clear path from sample to result.



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Caption: Experimental workflows for PIPS spectrometry and delayed coincidence LSC.

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